

A Comparative Guide to Terbuthylazine and Other Photosystem II Inhibiting Herbicides

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Compound of Interest

Compound Name: **Terbuthylazine**

Cat. No.: **B1195847**

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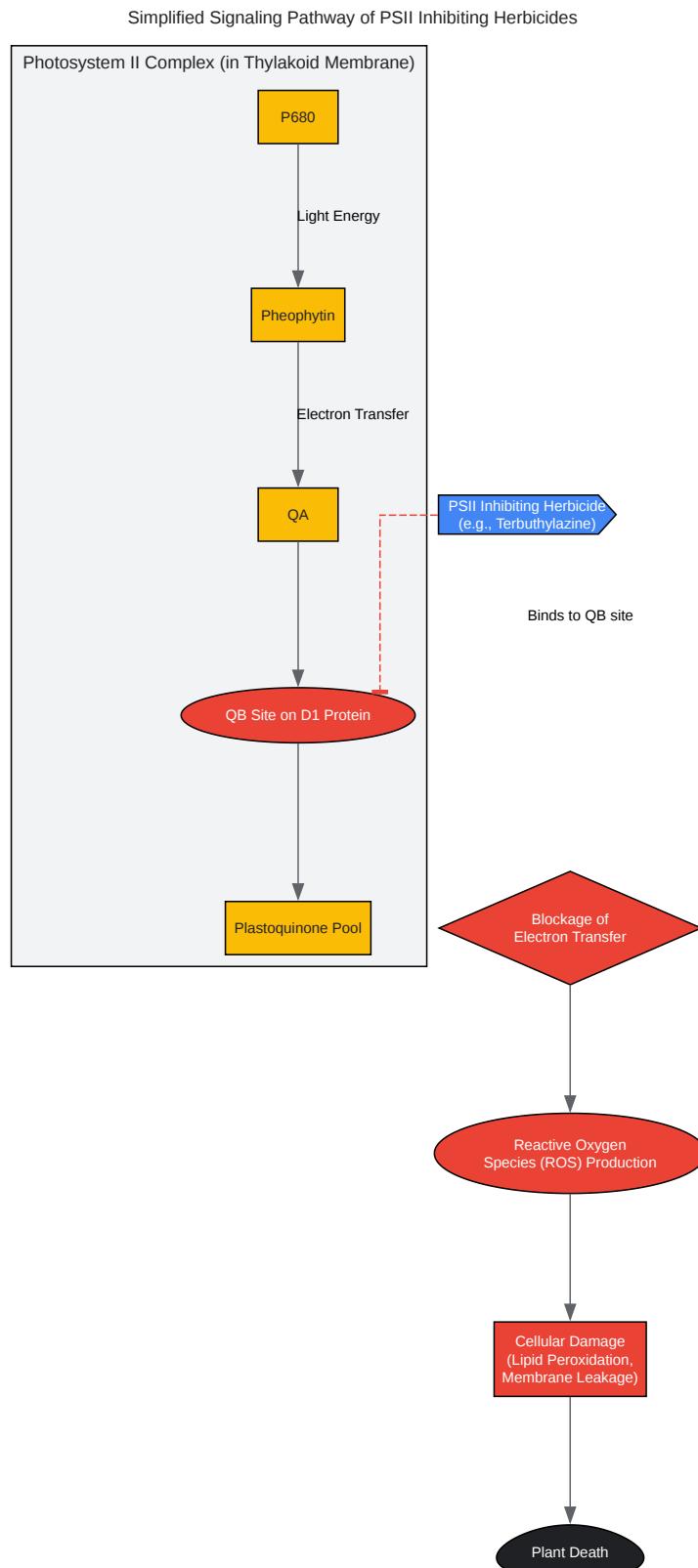
For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the performance of **terbuthylazine** with other prominent photosystem II (PSII) inhibiting herbicides, including atrazine, diuron, and metribuzin. The information is compiled from various experimental studies to offer an objective overview of their efficacy, selectivity, and resistance profiles.

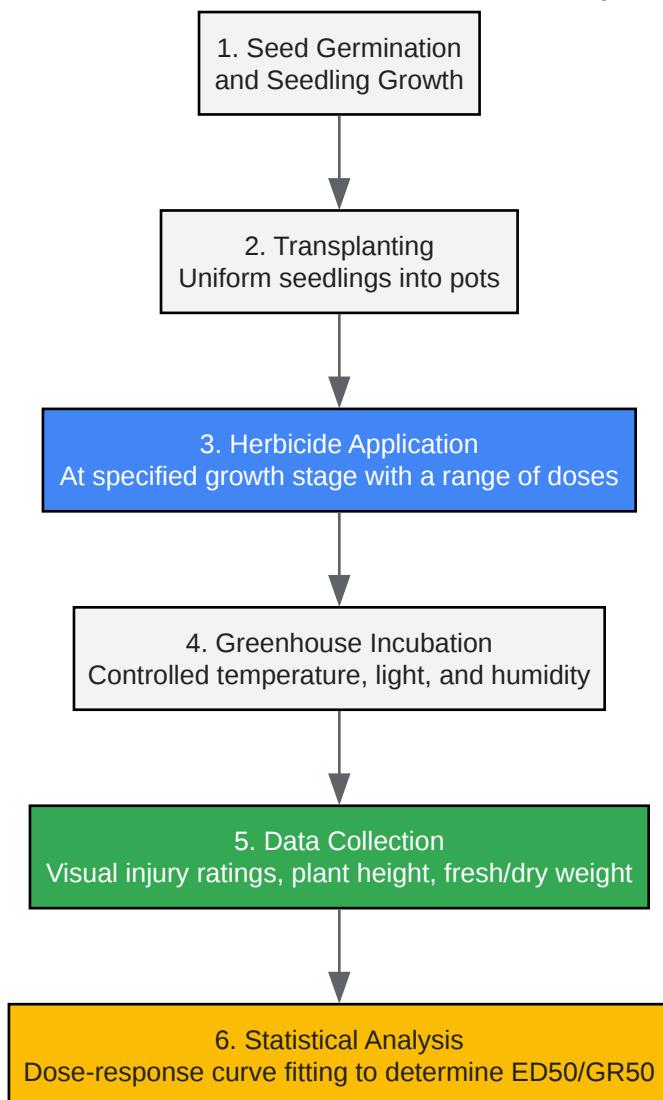
Mechanism of Action: Inhibition of Photosystem II

Photosystem II (PSII) inhibiting herbicides disrupt photosynthesis by blocking the electron transport chain in chloroplasts.^[1] These herbicides bind to the D1 protein of the PSII complex, specifically at the quinone-binding (QB) site, thereby preventing the binding of plastoquinone (PQ).^{[2][3]} This blockage halts CO₂ fixation and the production of ATP and NADPH, energy sources vital for plant growth.^[3] The subsequent buildup of highly reactive molecules leads to lipid and protein membrane destruction, causing cellular leakage, desiccation, and ultimately, plant death.^[1]

While all PSII inhibitors target the D1 protein, their specific binding sites can differ, which influences their efficacy and cross-resistance patterns.^[2] For instance, triazines like **terbuthylazine** and atrazine are known to bind to a region involving the serine 264 residue, whereas ureas like diuron bind to a site involving the histidine 215 residue.^[2]



Workflow for Whole-Plant Pot Bioassay

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- 2. 19.5 Herbicide Resistance to Photosystem II Inhibitors – Principles of Weed Control [ohiostate.pressbooks.pub]
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